

PD 156252 solubility issues and solutions

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Compound of Interest

Compound Name: PD 156252

Cat. No.: B15569209

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PD 176252 Technical Support Center

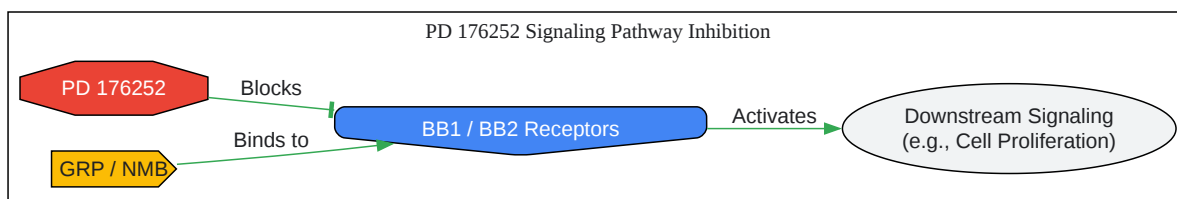
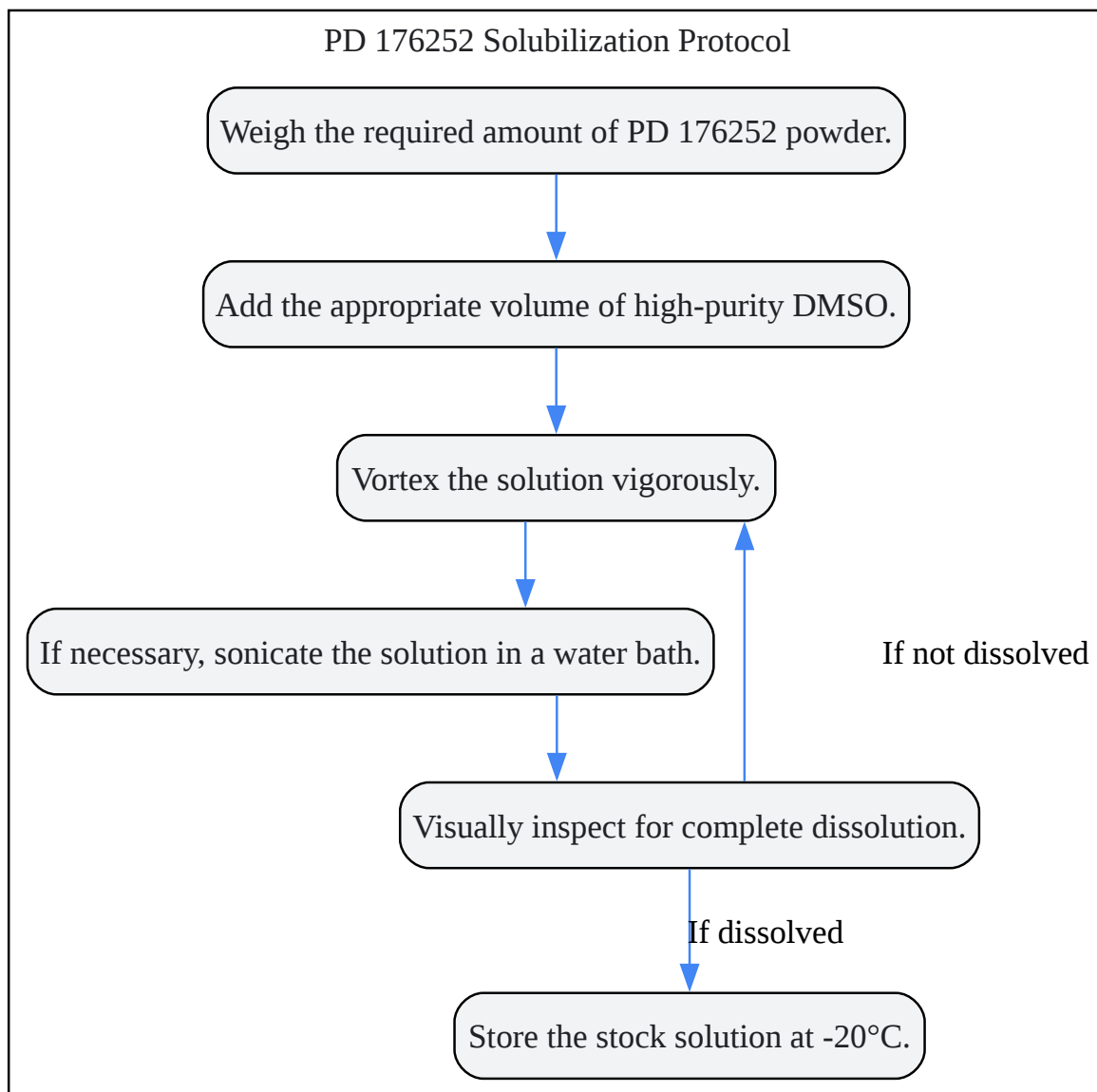
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with PD 176252.

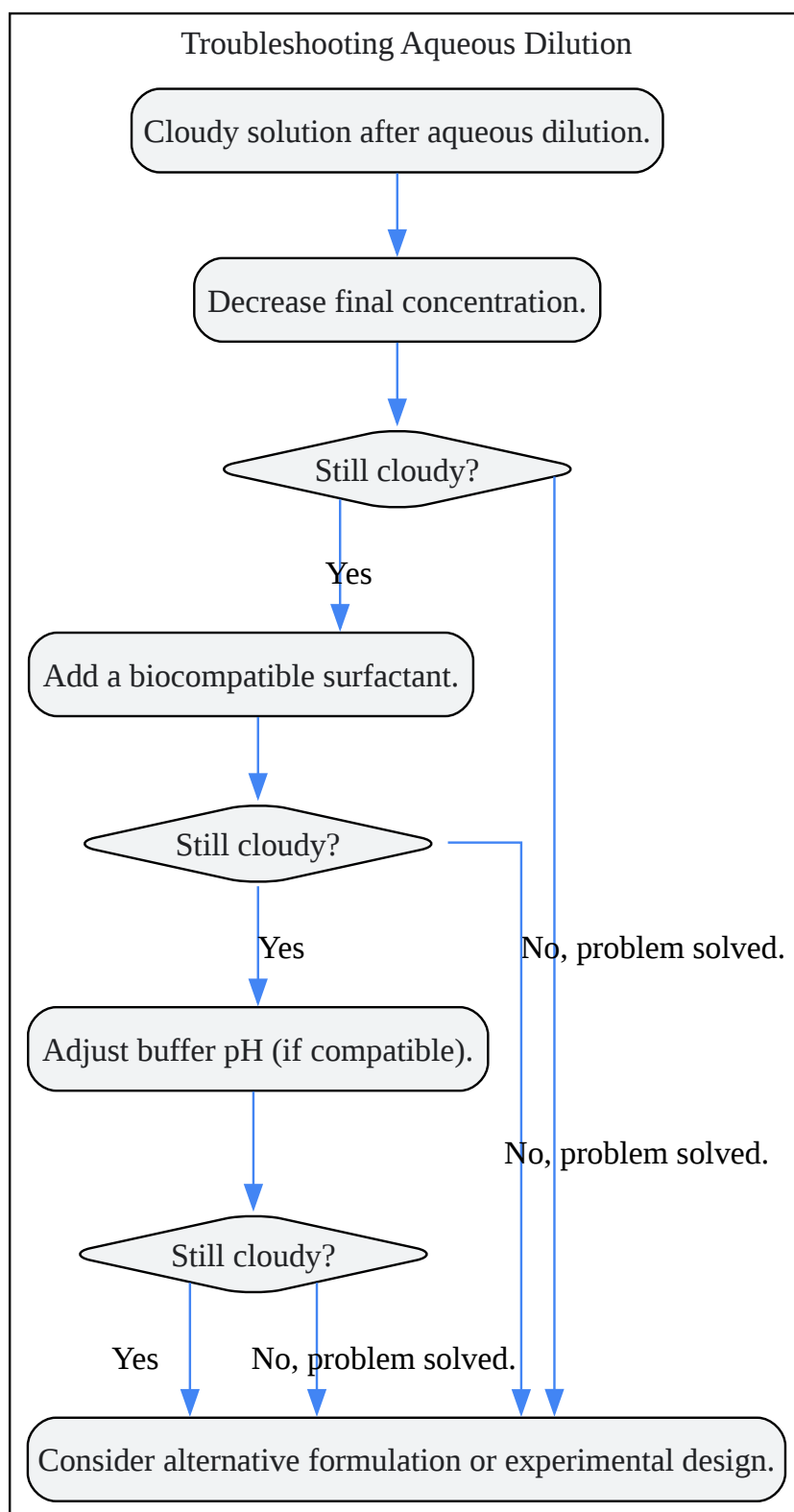
Troubleshooting Guide: Solubility Issues

Problem: My PD 176252 is not dissolving.

PD 176252 is a non-peptide antagonist for the gastrin-releasing peptide receptor (GRP-R, BB2) and the neuromedin B receptor (NMB-R, BB1)[1]. Like many small molecules, it can exhibit limited solubility in aqueous solutions. The recommended solvent for creating stock solutions is Dimethyl Sulfoxide (DMSO)[1].

Solution Workflow:





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References

- 1. PD 176252 | Bombesin Receptors | Tocris Bioscience [tocris.com]
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